

Application Note: Characterization and Use of 4-Dimethylamino-benzamidine dihydrochloride

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Compound of Interest

Compound Name: *4-Dimethylamino-benzamidine dihydrochloride*

CAS No.: *1203101-29-4*

Cat. No.: *B2824914*

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Abstract & Introduction

In biochemical assays and drug discovery, the reliability of inhibition data hinges on the quality of positive controls. **4-Dimethylamino-benzamidine dihydrochloride** (4-DMAB) is a structural derivative of the classic serine protease inhibitor benzamidine. While 4-aminobenzamidine is the historic industry standard, the N,N-dimethyl derivative offers distinct physicochemical properties—specifically altered lipophilicity and electron-donating characteristics—that can modulate its affinity for the S1 specificity pocket of trypsin-like serine proteases (e.g., Trypsin, uPA, Thrombin, Matrilysin).

This Application Note provides a comprehensive guide to using 4-DMAB as a positive control. It details the mechanism of action, preparation protocols, and a rigorous method for experimentally determining its inhibition constant (

) to validate its potency against your specific target enzyme.

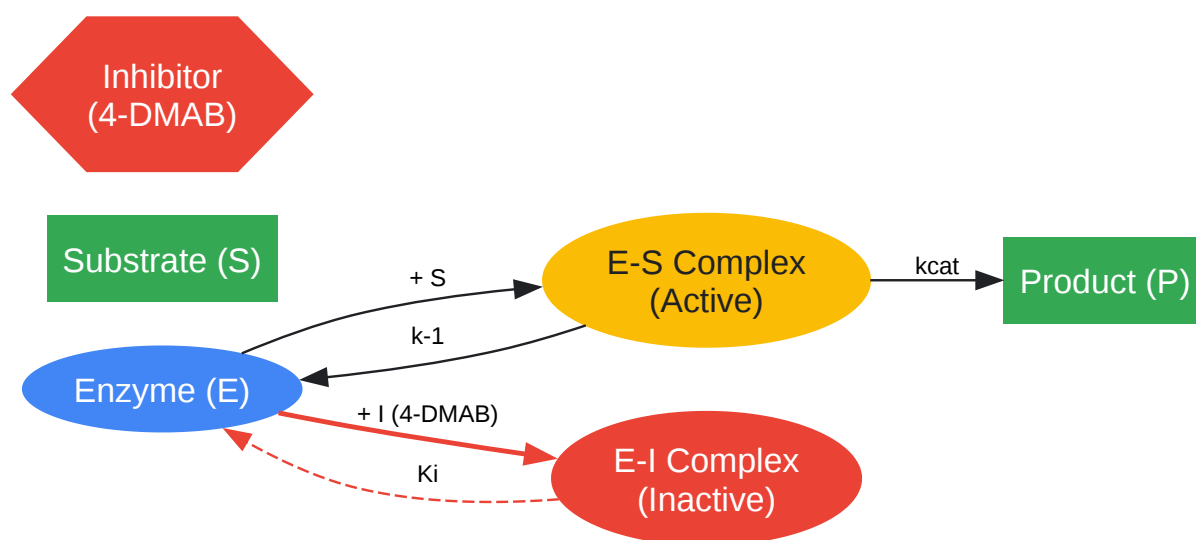
Mechanistic Insight

4-DMAB functions as a competitive inhibitor. Serine proteases like trypsin have a deep, negatively charged specificity pocket (S1) containing an Aspartate residue (Asp189 in trypsin) at the bottom.

- **Binding Mode:** The positively charged amidine group of 4-DMAB mimics the arginine or lysine side chain of the natural substrate. It forms a salt bridge with the Aspartate residue in the S1 pocket.
- **Structural Advantage:** The para-dimethylamino group acts as an electron donor, stabilizing the resonance of the benzene ring. Furthermore, the dimethyl substitution increases the bulk and hydrophobicity of the inhibitor compared to the non-methylated parent, potentially creating additional Van der Waals contacts in hydrophobic sub-pockets depending on the specific protease isoform.

Diagram 1: Competitive Inhibition Mechanism

The following diagram illustrates the equilibrium competition between the Substrate (S) and the Inhibitor (I) for the Enzyme (E).^{[1][2][3]}



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Caption: Competitive inhibition equilibrium. 4-DMAB (I) competes with Substrate (S) for the active site, forming an inactive E-I complex.

Material Properties & Preparation

Property	Specification
Compound Name	4-Dimethylamino-benzamidine dihydrochloride
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in water (>50 mM), DMSO
Stability	Hygroscopic; sensitive to oxidation. Store desiccated at -20°C.
Molecular Weight	~236.14 g/mol (varies slightly by hydration state)

Preparation Protocol

Critical Note: Benzamidine derivatives are prone to oxidation in solution, which can turn the solution yellow/brown and reduce potency.

- Stock Solution (100 mM): Dissolve the solid in deionized water or 100% DMSO.
 - Why Water? The dihydrochloride salt is highly water-soluble and compatible with enzyme buffers.
 - Why DMSO? Preferred for long-term storage (-20°C) to prevent hydrolysis or microbial growth.
- Working Solution: Dilute the stock into the Assay Buffer immediately before use. Do not store dilute working solutions.

Experimental Protocols

Protocol A: Validation of (Trypsin Benchmark)

Before using 4-DMAB as a control for a novel target, validate its activity using a standard Trypsin assay. This confirms the compound's integrity.

Reagents:

- Enzyme: Bovine Trypsin (Final conc: 10 nM).
- Substrate: L-BAPNA (Chromogenic, absorbs at 405 nm).
- .
- Buffer: 50 mM Tris-HCl, 20 mM CaCl₂, pH 8.2. (Calcium is essential for Trypsin stability).

Workflow:

- Preparation: Prepare a 2-fold serial dilution of 4-DMAB in Assay Buffer (Range: 0 µM to 1000 µM).
- Enzyme Addition: Add 50 µL of Trypsin to 96-well plate.
- Inhibitor Incubation: Add 25 µL of 4-DMAB dilutions. Incubate 10 min at 25°C.
- Reaction Start: Add 25 µL of L-BAPNA (Final conc. =
of substrate).[\[4\]](#)[\[5\]](#)
- Detection: Monitor Absorbance (405 nm) kinetically for 10 minutes.

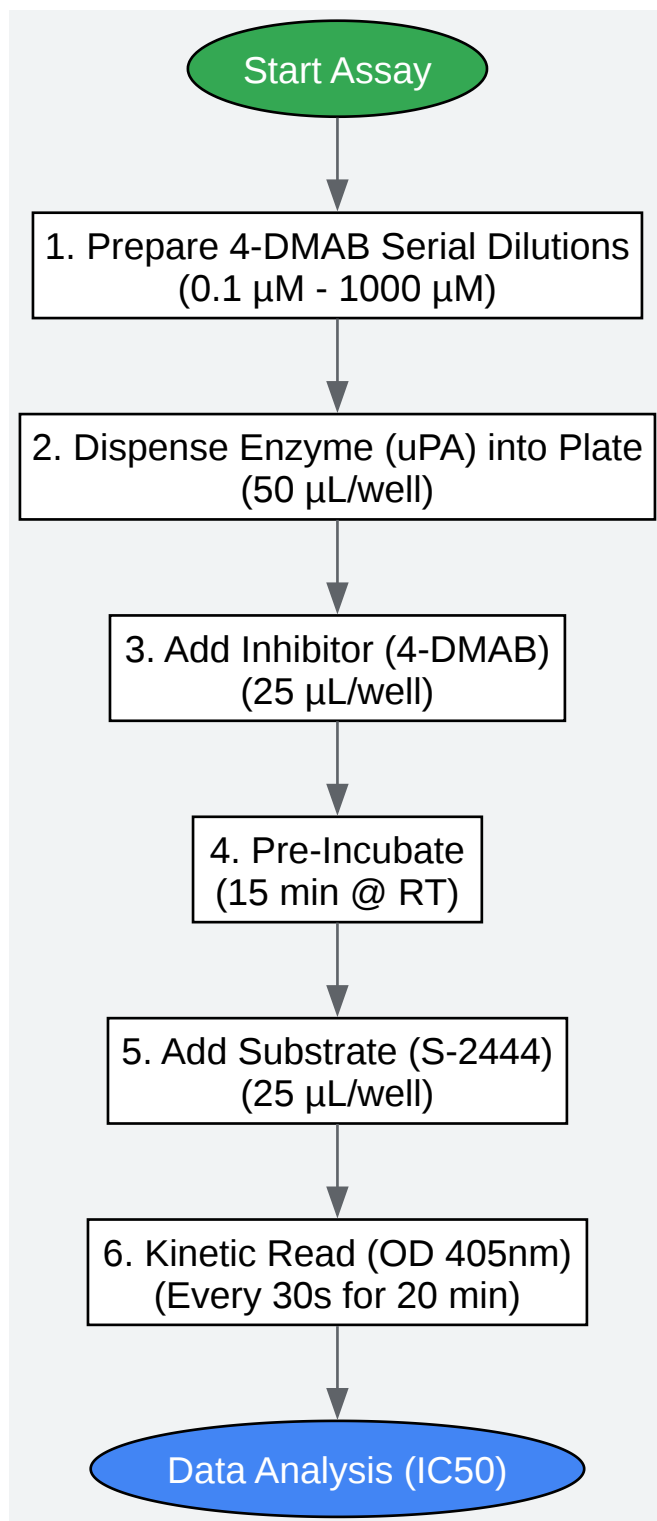
Protocol B: uPA Inhibition Assay (Oncology Application)

Urokinase-type Plasminogen Activator (uPA) is a key target in metastasis. 4-DMAB is an effective positive control for uPA screening.

Reagents:

- Enzyme: Recombinant Human uPA (Final conc: 2-5 nM).
- Substrate: Chromogenic Substrate S-2444 (pyro-Glu-Gly-Arg-pNA).
- Buffer: 50 mM Tris-HCl, 0.01% Tween-20, pH 7.4.

Workflow Diagram:



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Caption: Step-by-step pipetting workflow for the uPA inhibition assay using 4-DMAB.

Data Analysis & Interpretation

To validate 4-DMAB as a positive control, you must calculate the IC_{50} and convert it to the inhibition constant (K_i).

Calculate % Inhibition

Where

V_0 is the velocity (slope) of the reaction.

Determine

Plot $\text{Log}[\text{Inhibitor}]$ vs. % Inhibition using a 4-parameter logistic (4PL) regression.

Calculate (Cheng-Prusoff Equation)

For competitive inhibitors like 4-DMAB:

- $[S]$: Concentration of substrate used.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- K_m : Michaelis constant of the substrate for the enzyme.[\[1\]](#)

Expected Values (Reference Range)

Note: Values below are for the closely related 4-Aminobenzamidine. 4-DMAB values should be determined empirically but will fall in a similar range.

Target Enzyme	Expected (approx)	Reference
Bovine Trypsin	8 - 15 μM	[1]
Human uPA	80 - 100 μM	[2]
Thrombin	> 500 μM (Weak inhibition)	[3]

Interpretation: If your experimental

for 4-DMAB deviates by >5-fold from established internal controls or literature values for benzamidine derivatives, check the freshness of the inhibitor (oxidation) or the pH of the buffer.

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